

1-Aminopyrrolidin-2-one hydrochloride physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Aminopyrrolidin-2-one hydrochloride

Cat. No.: B154742

[Get Quote](#)

An In-depth Technical Guide to 1-Aminopyrrolidin-2-one Hydrochloride

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Aminopyrrolidin-2-one hydrochloride**, tailored for researchers, scientists, and professionals in drug development. This document collates available data on its properties, experimental protocols, and safety information.

Core Physical and Chemical Properties

1-Aminopyrrolidin-2-one hydrochloride is a chemical compound with the CAS number 20386-22-5.^[1] It is a pyrrolidinone derivative used as a building block in organic synthesis.

Quantitative Data Summary

The key physical and chemical properties of **1-Aminopyrrolidin-2-one hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₄ H ₉ CIN ₂ O	[2]
Molecular Weight	136.58 g/mol	[1] [2]
CAS Number	20386-22-5	[1] [2]
Appearance	White to off-white to yellow solid	[1]
Melting Point	91.1 °C	[2]
Boiling Point	91.1 °C	[2]
Solubility	Soluble in Methanol	[1]
Purity (by HPLC)	≥95%	[1]
LogP	0.92270	[2]
Exact Mass	136.040344	[2]

Experimental Protocols

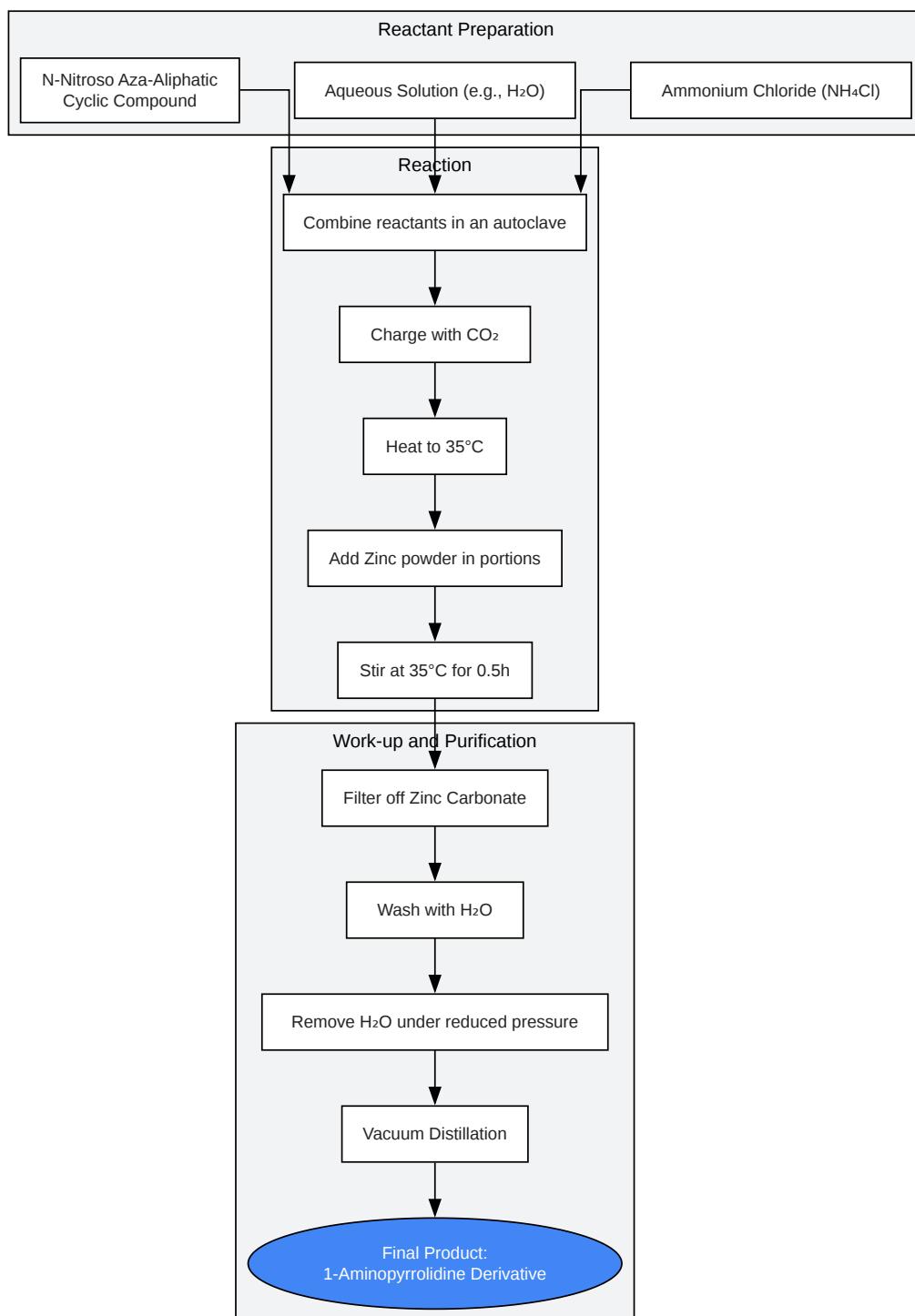
Detailed methodologies for the synthesis and analysis of pyrrolidine derivatives are crucial for reproducible research. While specific protocols for **1-Aminopyrrolidin-2-one hydrochloride** are not extensively detailed in the provided results, general procedures for related compounds can be adapted.

Synthesis of Pyrrolidine Derivatives

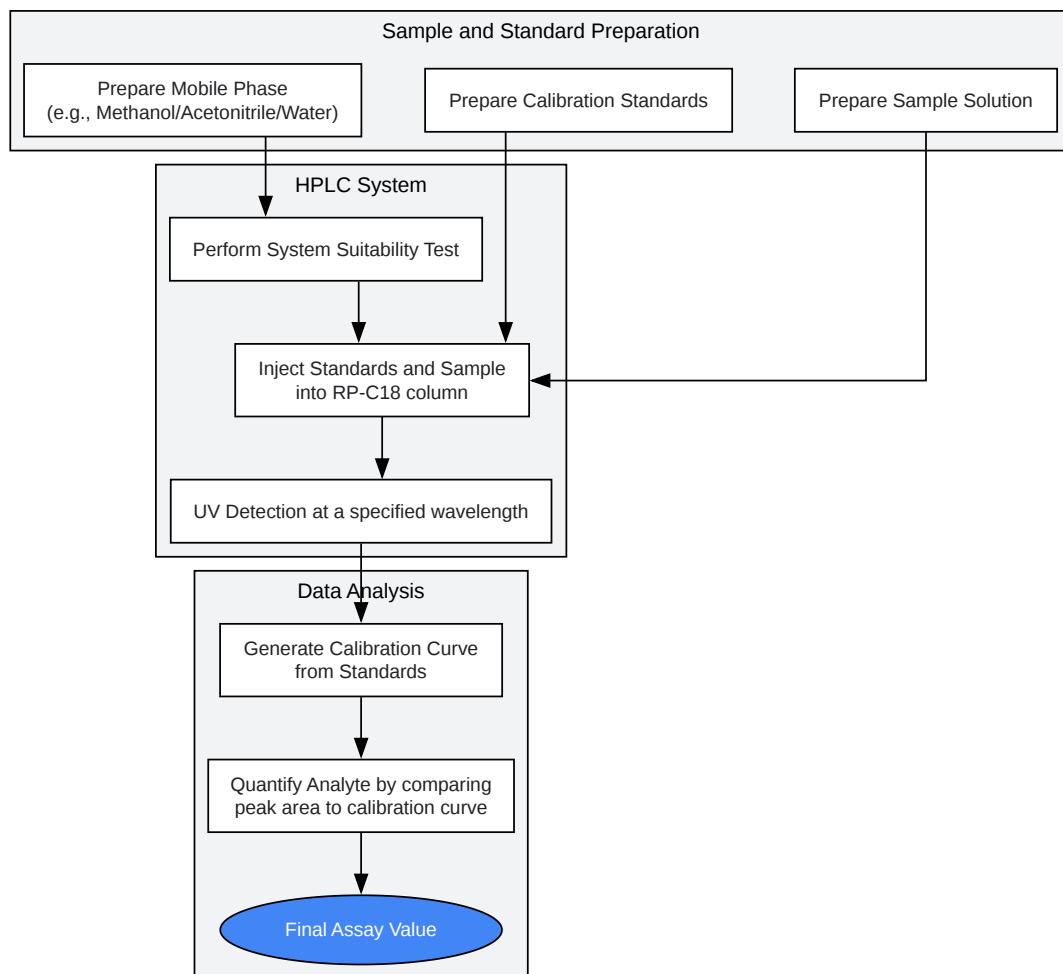
The synthesis of pyrrolidine moieties is a common objective in medicinal chemistry, often involving reactions like [3+2] cycloaddition of azomethine ylides with electron-deficient alkenes. [\[3\]](#) A general synthetic pathway for N-amino aza-aliphatic cyclic compounds involves the reduction of N-nitroso aza-aliphatic cyclic compounds.[\[4\]](#)

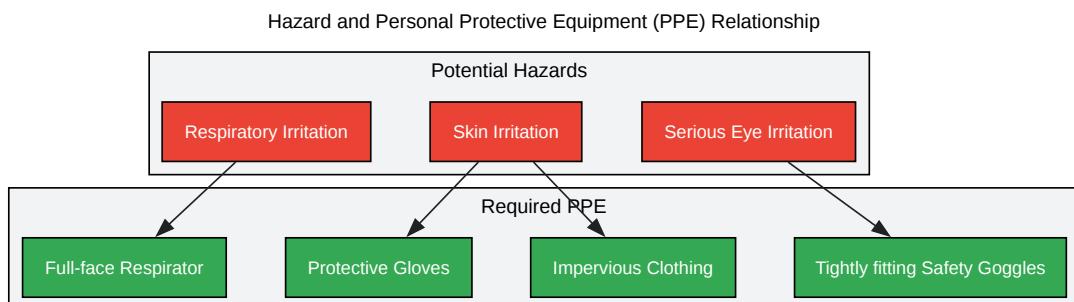
A generalized workflow for such a synthesis is outlined below.

General Synthesis Workflow for N-Amino Aza-Aliphatic Compounds



General RP-HPLC Analysis Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biomall.in [biomall.in]
- 2. CAS#:20386-22-5 | 1-Amino-2-pyrrolidinone hydrochloride (1:1) | Chemsric [chemsrc.com]
- 3. enamine.net [enamine.net]
- 4. 1-AMINOPYRROLIDINE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [1-Aminopyrrolidin-2-one hydrochloride physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b154742#1-aminopyrrolidin-2-one-hydrochloride-physical-and-chemical-properties\]](https://www.benchchem.com/product/b154742#1-aminopyrrolidin-2-one-hydrochloride-physical-and-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com